

3-Chloro-2-hydroxy-6-methylbenzaldehyde

chemical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro-2-hydroxy-6-methylbenzaldehyde

CAS No.: 153782-74-2

Cat. No.: B3379240

[Get Quote](#)

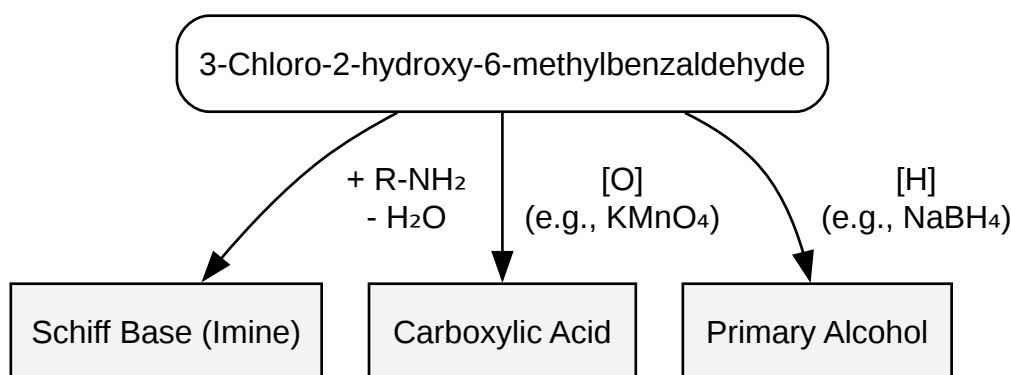
Compound Identification and Structural Analysis

Chemical Identity

3-Chloro-2-hydroxy-6-methylbenzaldehyde is a substituted aromatic aldehyde. It belongs to the class of salicylaldehyde derivatives, which are characterized by a hydroxyl group positioned ortho to a formyl group on a benzene ring. The additional chloro and methyl substituents on the aromatic ring significantly influence its chemical properties and reactivity.

Molecular Structure

The molecule consists of a benzene ring substituted with four different functional groups: an aldehyde (-CHO), a hydroxyl (-OH), a chloro (-Cl), and a methyl (-CH₃) group. The ortho-positioning of the hydroxyl and aldehyde groups allows for the formation of a strong intramolecular hydrogen bond, which impacts the compound's physical properties, such as its boiling point and solubility, as well as the chemical reactivity of both the hydroxyl and aldehyde protons.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [3-Chloro-2-hydroxy-6-methylbenzaldehyde chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3379240/docs#3-chloro-2-hydroxy-6-methylbenzaldehyde-chemical-properties\]](https://www.benchchem.com/product/b3379240/docs#3-chloro-2-hydroxy-6-methylbenzaldehyde-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check